

An In-depth Technical Guide to the Physical Properties of 9,9-Dimethylxanthene

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Compound of Interest

Compound Name: 9,9-Dimethylxanthene

Cat. No.: B1361183

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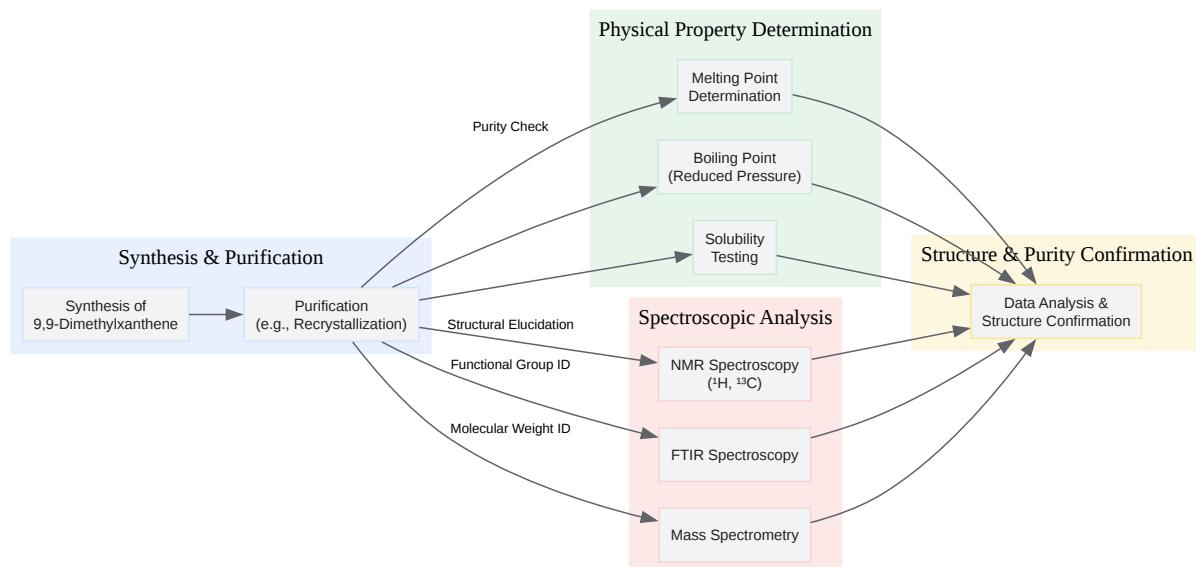
Introduction: The Significance of 9,9-Dimethylxanthene in Modern Research

9,9-Dimethylxanthene, a heterocyclic organic compound with the chemical formula $C_{15}H_{14}O$, serves as a crucial building block in a multitude of advanced scientific applications.^[1] Its rigid, dibenzo-fused heterocyclic structure, combined with the presence of two methyl groups at the 9-position, imparts a unique combination of thermal stability, solubility in organic solvents, and valuable photophysical properties.^[2] These characteristics make it an indispensable scaffold in the synthesis of high-performance materials and complex molecular architectures.

In the realm of drug development, the xanthene core is a privileged structure found in various biologically active molecules. For researchers and scientists in this field, a thorough understanding of the physical properties of key intermediates like **9,9-Dimethylxanthene** is paramount. These properties not only dictate the conditions for its synthesis, purification, and storage but also influence its reactivity and suitability for downstream applications, such as the development of fluorescent probes for bioimaging and the synthesis of novel therapeutic agents.^{[2][3]} This guide provides a comprehensive overview of the core physical properties of **9,9-Dimethylxanthene**, grounded in established scientific principles and experimental methodologies.

Molecular Structure and its Influence on Physical Properties

The physical characteristics of a molecule are intrinsically linked to its structure. **9,9-Dimethylxanthene** possesses a tricyclic system where two benzene rings are fused to a central pyran ring. The presence of the gem-dimethyl group at the 9-position prevents oxidation at this site, which is a common reaction for the parent xanthene molecule. This structural feature contributes significantly to the compound's stability.



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